

# Data Presentation: Comparative Limits on Neutrinoless Double Beta Decay

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## Compound of Interest

Compound Name: Tellurium-128

Cat. No.: B1263586

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The following table summarizes the most stringent lower limits on the half-life ( $T_{1/2}$ ) of neutrinoless double beta decay for various isotopes from leading experiments. A longer half-life limit implies a smaller probability of the decay occurring, thereby setting more stringent constraints on the effective Majorana neutrino mass.

Isotope	Experiment	Half-Life Limit (years) at 90% C.L.	Detector Technology
Tellurium-128	CUORE	$> 3.6 \times 10^{24}$	TeO <sub>2</sub> Cryogenic Bolometers
Tellurium-130	CUORE	$> 2.2 \times 10^{25}$	TeO <sub>2</sub> Cryogenic Bolometers
Germanium-76	GERDA	$> 1.8 \times 10^{26}$	High-Purity Germanium (HPGe) Detectors
Xenon-136	KamLAND-Zen	$> 2.3 \times 10^{26}$	Liquid Scintillator with dissolved Xenon
Xenon-136	EXO-200	$> 5.6 \times 10^{25}$	Liquid Xenon Time Projection Chamber

## Experimental Protocols

A detailed understanding of the experimental methodologies is crucial for interpreting the results and appreciating the challenges involved in these searches. The following sections outline the key protocols for the experiments listed above.

## CUORE (Cryogenic Underground Observatory for Rare Events) Experiment

The CUORE experiment, located at the Laboratori Nazionali del Gran Sasso (LNGS) in Italy, is a leading effort in the search for  $0\nu\beta\beta$  decay of both  $^{130}\text{Te}$  and  $^{128}\text{Te}$ .<sup>[1]</sup>

- **Detector Design:** CUORE employs an array of 988 tellurium dioxide ( $\text{TeO}_2$ ) crystals, which serve as both the source of the potential decay and the detectors themselves.<sup>[1]</sup> These crystals are operated as cryogenic bolometers. When a decay occurs within a crystal, the deposited energy causes a minuscule rise in temperature. This temperature change is measured by sensitive thermistors attached to each crystal.
- **Operating Conditions:** To achieve the necessary sensitivity to these minute temperature changes, the detector array is cooled to an extremely low temperature of about 10 millikelvin (mK) using a powerful dilution refrigerator.<sup>[2]</sup>
- **Background Reduction:** The experiment is situated deep underground to shield it from cosmic rays. Further shielding is provided by a large water tank and layers of lead. Materials used in the detector construction are carefully selected for their low intrinsic radioactivity. Analysis techniques, such as anticoincidence cuts that reject events detected in multiple crystals simultaneously, are used to further suppress background events.
- **Data Analysis:** The primary signature of a  $0\nu\beta\beta$  decay event is a monoenergetic peak in the energy spectrum at the Q-value of the decay. For  $^{128}\text{Te}$ , this is approximately 867 keV. The analysis involves a careful calibration of the energy response of each bolometer and a statistical search for a peak at this energy above the expected background.

## GERDA (GERmanium Detector Array) Experiment

The GERDA experiment, also located at LNGS, searches for  $0\nu\beta\beta$  decay in  $^{76}\text{Ge}$ .

- **Detector Design:** GERDA utilizes high-purity germanium (HPGe) detectors enriched in the  $^{76}\text{Ge}$  isotope.<sup>[3][4]</sup> These detectors are submerged directly in liquid argon, which serves as

both a cooling medium and a shield against external radiation.[5]

- **Background Reduction:** A key innovation of GERDA is the use of the surrounding liquid argon as an active veto system. Scintillation light produced in the liquid argon by interacting particles is detected and used to identify and reject background events.[4] Additionally, pulse shape discrimination techniques are employed to distinguish between signal-like events (single-site energy depositions) and background-like events (multi-site energy depositions). [4][6]

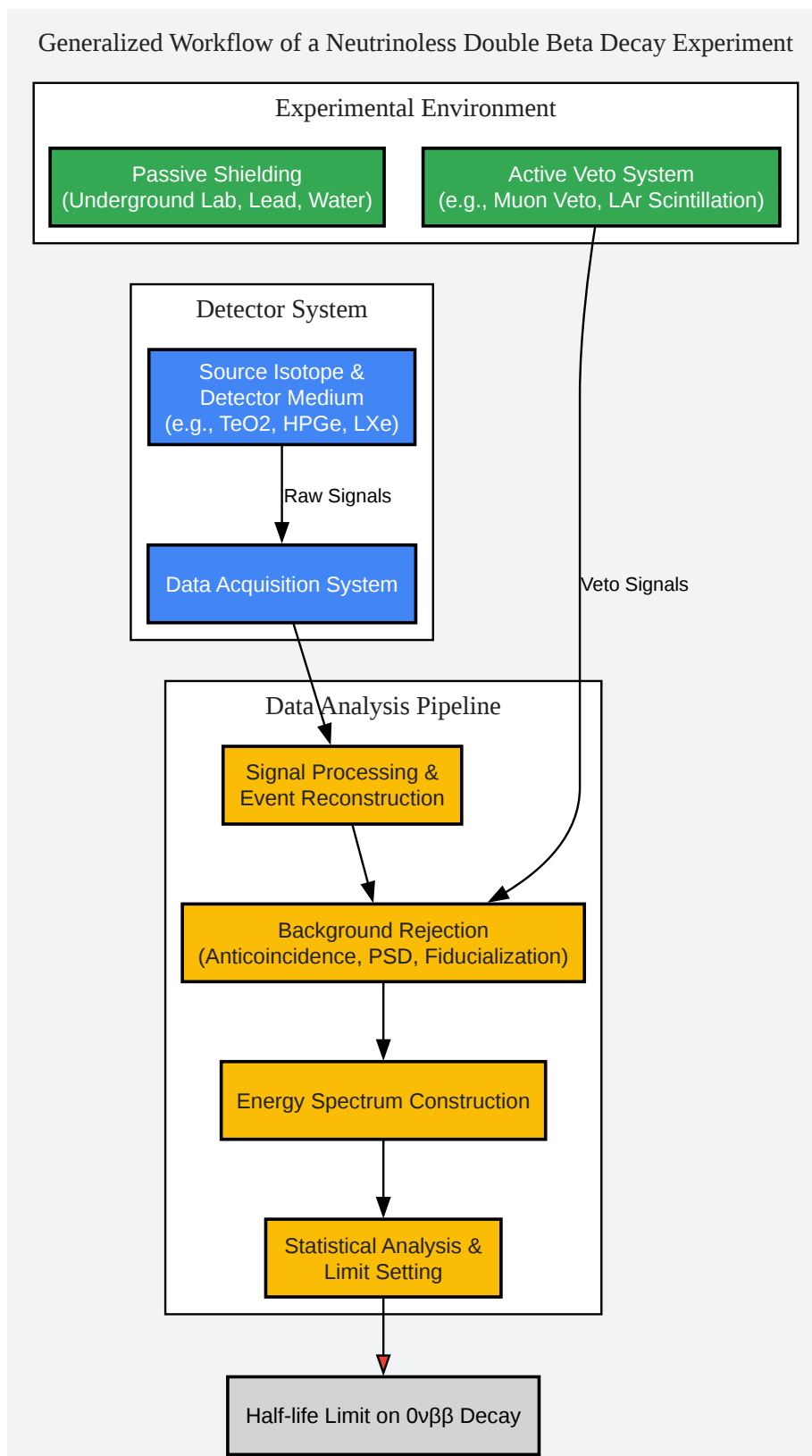
## EXO-200 (Enriched Xenon Observatory) and KamLAND-Zen Experiments

Experiments using  $^{136}\text{Xe}$  have also set leading limits on  $0\nu\beta\beta$  decay.

- **EXO-200:** This experiment, located at the Waste Isolation Pilot Plant (WIPP) in New Mexico, USA, uses a time projection chamber (TPC) filled with liquid xenon enriched in  $^{136}\text{Xe}$ . [7] When a particle interacts in the liquid xenon, it produces both scintillation light and ionization electrons. The simultaneous detection of both signals allows for the three-dimensional reconstruction of the event vertex and provides powerful discrimination between signal and background events. [8]
- **KamLAND-Zen:** Located at the Kamioka Observatory in Japan, this experiment dissolves xenon gas enriched in  $^{136}\text{Xe}$  into a large volume of liquid scintillator. [1] The signature of a  $0\nu\beta\beta$  decay is a flash of light in the scintillator corresponding to the Q-value of the  $^{136}\text{Xe}$  decay. The large volume of the detector and the purity of the liquid scintillator are key to its high sensitivity.

## Mandatory Visualization

The following diagram illustrates the generalized logical workflow of a neutrinoless double beta decay experiment, from the fundamental components of the detector to the final data analysis and interpretation.



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Caption: Generalized workflow of a  $0\nu\beta\beta$  decay experiment.

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- To cite this document: BenchChem. [Data Presentation: Comparative Limits on Neutrinoless Double Beta Decay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1263586#limits-on-neutrinoless-double-beta-decay-from-tellurium-128]

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